

Diheptyl Succinate: A Biodegradable Plasticizer for Next-Generation Polymers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diheptyl succinate*

Cat. No.: *B101398*

[Get Quote](#)

Application Note & Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction:

The growing demand for environmentally friendly and non-toxic materials has driven significant research into biodegradable alternatives to conventional petroleum-based plastics and additives. **Diheptyl succinate** (DHPS), a bio-based and biodegradable plasticizer, has emerged as a promising substitute for traditional phthalate plasticizers like di(2-ethylhexyl) phthalate (DEHP), which have raised environmental and health concerns. DHPS is synthesized from renewable feedstocks, succinic acid and n-heptanol, and exhibits excellent plasticizing efficiency, particularly in polyvinyl chloride (PVC).^[1] This document provides detailed application notes and experimental protocols for researchers and professionals interested in evaluating and utilizing **diheptyl succinate** as a biodegradable plasticizer.

Performance Characteristics of Diheptyl Succinate

Diheptyl succinate demonstrates comparable or even superior performance to DEHP in plasticized PVC formulations. Its properties make it a viable and sustainable alternative for a wide range of applications.

Mechanical Properties

DHPS imparts excellent flexibility and durability to PVC. Studies have shown that PVC plasticized with succinate esters, including DHPS, exhibits mechanical properties on par with or

exceeding those of DEHP-plasticized PVC.

Table 1: Comparison of Mechanical Properties of Plasticized PVC (40 phr)*

Property	Diheptyl Succinate (DHPS)	Di(2-ethylhexyl) phthalate (DEHP)
Tensile Strength (MPa)	~19	~18-20
Elongation at Break (%)	~250 - 350%	~250 - 300%
Young's Modulus (MPa)	Lower than or comparable to DEHP	Baseline

phr: parts per hundred resin by weight

Note: The data presented are approximate values compiled from various studies and may vary depending on the specific formulation and processing conditions.

Thermal Properties

A key measure of a plasticizer's effectiveness is its ability to lower the glass transition temperature (T_g) of the polymer, thereby increasing its flexibility. DHPS has been shown to be a highly efficient plasticizer in this regard.

Table 2: Glass Transition Temperature (T_g) of Plasticized PVC

Plasticizer	Concentration (phr)	Glass Transition Temperature (°C)
None	0	+82
Diheptyl Succinate (DHPS)	40	-27
Di(2-ethylhexyl) phthalate (DEHP)	40	~ -25 to -30

Migration Resistance

A critical concern with plasticizers is their tendency to migrate or leach out of the polymer matrix. Succinate-based plasticizers, including DHPS, have demonstrated excellent resistance to migration, which is a significant advantage over many traditional plasticizers. Some studies indicate that the migration of certain succinate plasticizers can be up to 70% lower than that of DEHP.[2]

Table 3: Plasticizer Migration (Leaching) Data

Plasticizer	Simulant	Test Conditions	Migration Level
Diheptyl Succinate (DHPS)	Hexane	Not specified	Comparable or improved relative to DEHP
Di(2-ethylhexyl) phthalate (DEHP)	Various (e.g., food simulants)	Varied	Higher than many succinate-based alternatives

Note: Migration data can be highly dependent on the test method, simulant, temperature, and duration of the test.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of **diheptyl succinate** as a plasticizer.

Protocol 1: Evaluation of Plasticizer Efficiency in PVC (ASTM D2284)

This protocol outlines the procedure for determining the effect of a plasticizer on the mechanical properties of PVC.

1. Materials and Equipment:

- PVC resin
- **Diheptyl succinate** (DHPS) and/or other plasticizers for comparison
- Two-roll mill or other suitable compounding equipment

- Compression molding press
- Tensile testing machine (e.g., Instron)
- Dumbbell-shaped die for cutting test specimens

2. Procedure:

- Compounding:
- Dry blend PVC resin with the desired concentration of DHPS (e.g., 40 phr).
- Melt-mix the blend on a two-roll mill at a temperature of 160-170°C until a homogeneous sheet is formed.
- Sheet Preparation:
- Compression mold the compounded PVC into sheets of a specified thickness (e.g., 1-2 mm) at a temperature of 170-180°C and a pressure of 10-15 MPa.
- Allow the sheets to cool to room temperature under pressure.
- Specimen Preparation:
- Cut dumbbell-shaped test specimens from the molded sheets using a die, according to ASTM D638 specifications.
- Tensile Testing:
- Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours.
- Conduct tensile testing using a universal testing machine at a specified crosshead speed (e.g., 50 mm/min).
- Record the tensile strength, elongation at break, and modulus of elasticity.

Protocol 2: Determination of Plasticizer Migration (ASTM D1239)

This protocol describes a method to measure the loss of plasticizer from a plastic film when immersed in a liquid.

1. Materials and Equipment:

- Plasticized PVC films containing DHPS
- Food simulants (e.g., distilled water, 10% ethanol, 50% ethanol, n-heptane)
- Glass containers with lids
- Analytical balance
- Oven or incubator

2. Procedure:

- Cut the plasticized PVC film into specimens of known dimensions (e.g., 50 mm x 50 mm).
- Accurately weigh each specimen to the nearest 0.1 mg (W1).
- Place each specimen in a separate glass container and add a sufficient volume of the chosen food simulant to completely immerse the specimen.
- Seal the containers and place them in an oven or incubator at a specified temperature (e.g., 40°C) for a defined period (e.g., 24 hours, 10 days).
- After the incubation period, remove the specimens from the simulant.
- Carefully wipe the specimens dry with a lint-free cloth.
- Condition the specimens at room temperature for at least 1 hour.
- Reweigh the specimens to the nearest 0.1 mg (W2).
- Calculate the percentage weight loss due to plasticizer migration:
- $\text{Weight Loss (\%)} = [(W1 - W2) / W1] * 100$

Protocol 3: Assessment of Aerobic Biodegradability in Soil (ISO 17556)

This protocol determines the ultimate aerobic biodegradability of a plastic material in soil.

1. Materials and Equipment:

- Test material (DHPS or plasticized PVC containing DHPS), preferably in powder form.
- Standard soil with known characteristics (e.g., pH, moisture content, organic carbon content).
- Respirometer system to measure oxygen consumption or carbon dioxide evolution.
- Reference material (e.g., microcrystalline cellulose).
- Control (soil without test material).

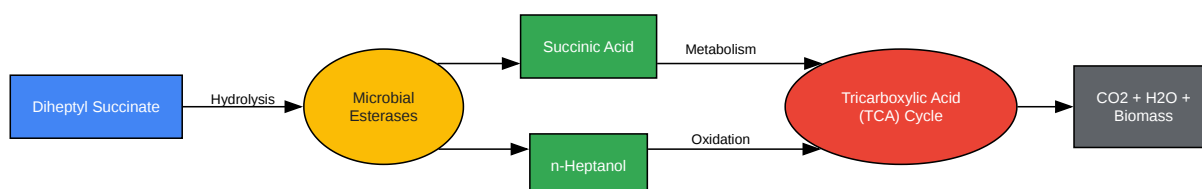
2. Procedure:

- Prepare a mixture of the test material with the soil at a known concentration.
- Place the soil mixture into the respirometer flasks.
- Set up parallel flasks with the reference material and a control (soil only).
- Incubate the flasks at a constant temperature (e.g., $25 \pm 1^\circ\text{C}$) in the dark for a period of up to six months or until the biodegradation plateaus.
- Continuously measure the amount of oxygen consumed or carbon dioxide evolved by the microorganisms in the soil.
- Calculate the percentage of biodegradation by comparing the cumulative oxygen consumption (or CO₂ evolution) of the test material to its theoretical oxygen demand (ThOD)

or theoretical carbon dioxide evolution (ThCO₂).

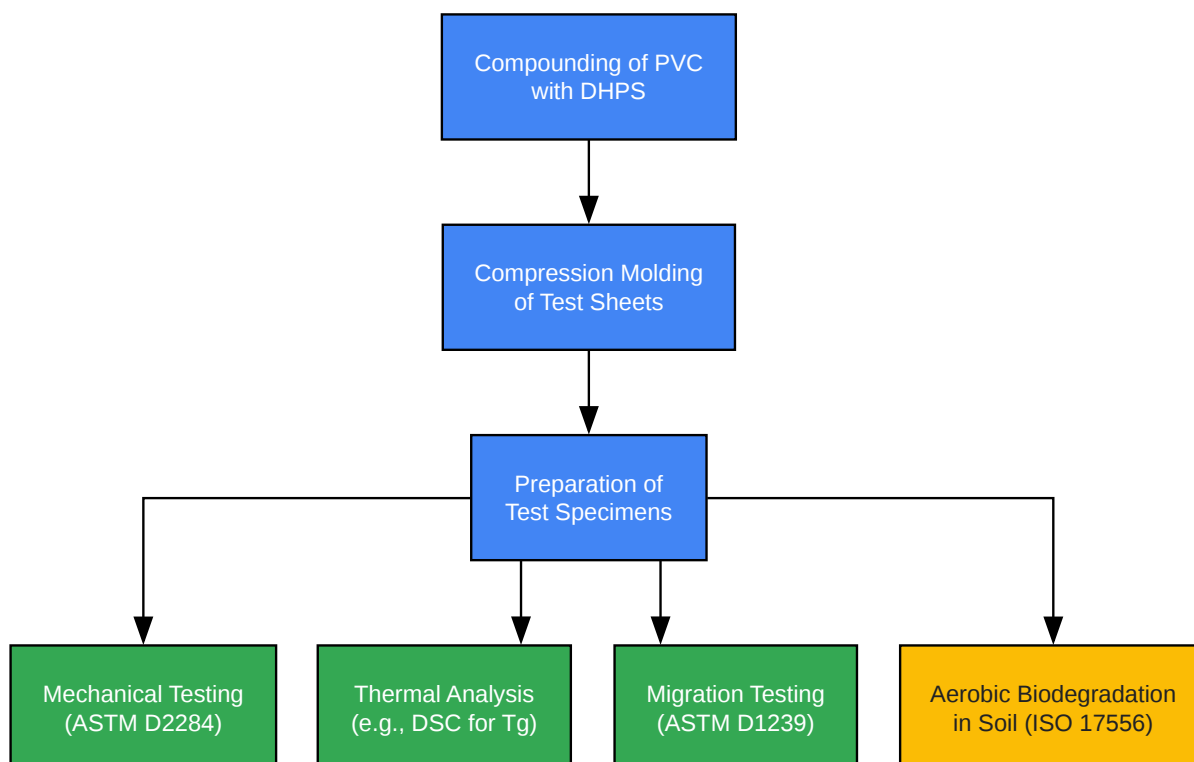
Visualizations

The following diagrams illustrate key concepts related to the use of **diheptyl succinate** as a biodegradable plasticizer.



[Click to download full resolution via product page](#)

Caption: Simplified biodegradation pathway of **diheptyl succinate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating DHPS as a plasticizer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. escholarship.mcgill.ca [escholarship.mcgill.ca]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Diheptyl Succinate: A Biodegradable Plasticizer for Next-Generation Polymers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b101398#using-diheptyl-succinate-as-a-biodegradable-plasticizer-alternative>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com